

SU4984 research use only not for human application

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Compound Focus: **su4984**

Cat. No.: S548013

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SU4984 Compound Overview

SU4984 is a protein tyrosine kinase inhibitor utilized in cancer research. The table below summarizes its key characteristics:

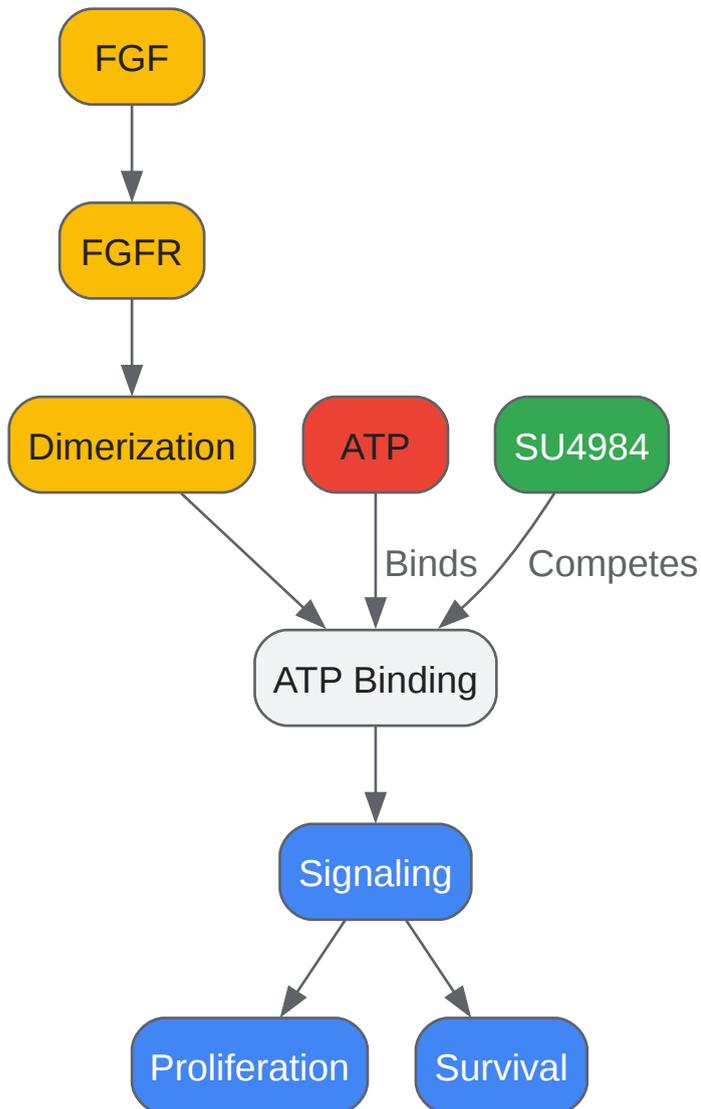
Property	Description
Primary Target	Fibroblast Growth Factor Receptor 1 (FGFR1) [1]
IC ₅₀ for FGFR1	10-20 µM [1]
Other Targets	Platelet-derived growth factor receptor (PDGFR) and Insulin receptor (IR) [1]
CAS Number	186610-89-9 [1]
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂ [1]
Molecular Weight	333.38 g/mol [1]
Core Structure	Oxindole (Indolin-2-one) [2] [3] [4]
Research Application	For research use only. Not for human consumption or diagnostic use [1] [3].

Mechanism of Action and Design

SU4984 is a well-known FGFR inhibitor based on an **oxindole core**, which is a common scaffold in kinase inhibitor research [2] [4].

- **Binding Mode:** The oxindole core of **SU4984** occupies the **adenine region** of the ATP-binding site in FGFR1, forming hydrogen bonds with the hinge region. Its phenyl ring and piperazine group extend to make additional contacts, including van der Waals interactions [2].
- **Rational Design:** **SU4984** serves as a lead compound for designing more potent and selective inhibitors. Common modifications include adding aromatic rings at the 5-position of the oxindole to occupy a hydrophobic region, and altering the terminal piperazine group [2] [4].

The following diagram illustrates the general signaling pathway that **SU4984** inhibits and its binding location.



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Experimental Use and Handling

Formulation and Storage

Proper preparation and storage are critical for experimental reproducibility.

- **Solubility:** Soluble in DMSO at 50 mg/mL (149.98 mM) [1].
- **Storage:** Solid should be stored at 4°C and protected from light. Stock solutions in DMSO can be stored at -80°C for 6 months or -20°C for 1 month (protect from light). Avoid repeated freeze-thaw

cycles [1].

- **In Vivo Formulation (Example):** One protocol recommends using 10% DMSO + 90% (20% SBE- β -CD in Saline) to create a suspended solution for administration [1].

Cellular Assay Protocol

The following methodology is adapted from assays used to characterize **SU4984** [1].

- **Inhibition of FGFR1 Autophosphorylation in NIH/3T3 Cells**
 - **Cell Line:** Mouse NIH/3T3 fibroblast cells.
 - **Stimulation:** Treat cells with acidic FGF to stimulate FGFR1 tyrosine autophosphorylation.
 - **Inhibition:** Co-incubate with **SU4984** (e.g., 10-90 μ M) for 5 minutes.
 - **Analysis:** Detect inhibition levels by immunoblotting using an antibody against phosphorylated tyrosine. **SU4984** demonstrated an IC₅₀ of 20-40 μ M in this assay [1].

Troubleshooting Guide

Here are solutions to common issues researchers might encounter.

Problem	Possible Cause	Suggested Solution
Low potency in cellular assay	Low cellular permeability or stability	Verify compound solubility and use fresh stock solutions. Consider using a delivery vehicle like SBE- β -CD for in vitro work [1].
Precipitation in aqueous buffer	Low aqueous solubility of SU4984	DMSO stock should be added to buffer immediately before use with brief vortexing or sonication. Do not exceed the solubility limit in your final assay medium [1].
Unexpected off-target effects	Inhibition of PDGFR or IR [1]	Include additional control experiments to rule out effects mediated by these other known targets of SU4984.
Inconsistent results between replicates	Compound degradation or improper storage	Use a fresh aliquot from stock. Ensure stock solution is protected from light and has not undergone multiple freeze-thaw cycles [1].

Frequently Asked Questions

- **Is SU4984 selective for FGFR1?** No. While it was initially identified as an FGFR1 inhibitor, **SU4984** also shows activity against other tyrosine kinase receptors, including the platelet-derived growth factor receptor and the insulin receptor. It has low affinity for FGFR4 [1] [2].
- **What is a typical starting concentration for cellular assays?** Based on its IC₅₀, experiments often use **SU4984** in the range of 5-100 μM [1]. A dose-response curve (e.g., from 5 μM to 90 μM) should be established for each new cell system.
- **What is the significance of the oxindole core?** The oxindole (indolin-2-one) structure is a privileged scaffold in kinase inhibitor design. It mimics the adenine ring of ATP and is key to forming hydrogen bonds in the hinge region of the kinase ATP-binding site [2] [3] [4].
- **Where can I find the crystal structure of SU4984 bound to FGFR1?** The crystal structure of the tyrosine kinase domain of FGFR1 in complex with **SU4984** was solved by Mohammadi et al. (1997) and is a key reference for understanding its binding mode and for structure-based drug design [2].

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